

Technical Guide: Material Safety of 1-(2-Butoxy-1-methylethoxy)propan-2-ol

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Compound of Interest

Compound Name: 1-(2-Butoxy-1-methylethoxy)propan-2-ol

Cat. No.: B1329455

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for **1-(2-Butoxy-1-methylethoxy)propan-2-ol** (CAS No. 29911-28-2). The information is compiled and presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on clear data presentation, experimental context, and visual representations of key information.

Chemical Identification and Physical Properties

1-(2-Butoxy-1-methylethoxy)propan-2-ol, also known as Dipropylene Glycol Monobutyl Ether or under the trade name DOWANOL™ PnB, is a colorless liquid with a mild ether-like odor.^[1] It is widely used as a solvent in various industrial and commercial applications.^[2]

Table 1: Physical and Chemical Properties of **1-(2-Butoxy-1-methylethoxy)propan-2-ol**

Property	Value	Source(s)
CAS Number	29911-28-2	[3][4][5]
Molecular Formula	C10H22O3	[3][6]
Molecular Weight	190.28 g/mol	[3][4]
Appearance	Clear, colorless liquid	[1][6]
Odor	Ether-like	[1]
Boiling Point	230 °C at 760 mmHg	[1]
Melting Point	-75 °C (-103 °F)	[1]
Flash Point	100 °C (212 °F) - Closed Cup	[1]
Density	0.91 g/cm ³	[1]
Vapor Pressure	<0.04 hPa at 20°C	[1]
Water Solubility	Soluble	[1]
Autoignition Temperature	194 °C	[6][7]

Toxicological Data

The primary hazards associated with **1-(2-Butoxy-1-methylethoxy)propan-2-ol** are skin and eye irritation.[8][9] Ingestion of large amounts may cause injury, although the acute oral toxicity is considered low.[10]

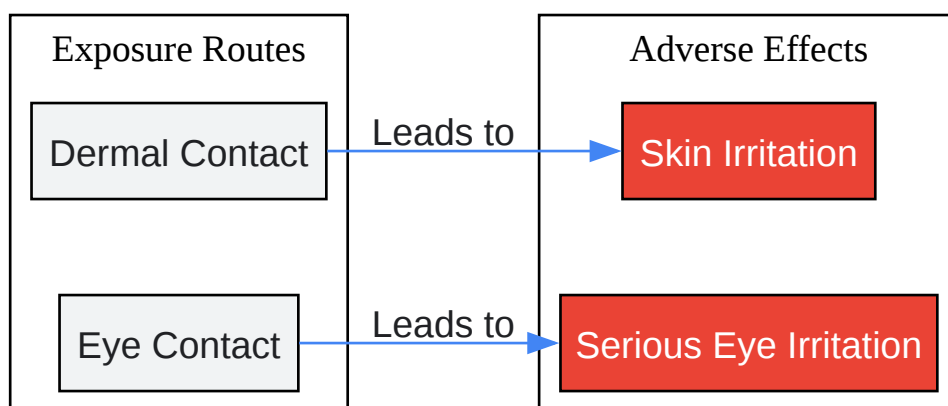
Table 2: Acute Toxicity Data for **1-(2-Butoxy-1-methylethoxy)propan-2-ol**

Test	Species	Route	Value	Source(s)
LD50	Rat	Oral	4,000 mg/kg	[11]
LD50	Rat	Dermal	> 2,000 mg/kg	[11]

Hazard Identification and Precautionary Measures

Based on available data, **1-(2-Butoxy-1-methylethoxy)propan-2-ol** is classified as causing skin and serious eye irritation.^{[8][9]}

Logical Relationship of Hazards





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